

# Performance Showdown: Thioxanthone Photoinitiators in Pigmented vs. Clear Coatings

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## Compound of Interest

Compound Name: Thioxanthone

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A Comparative Guide for Researchers and Formulation Scientists

The selection of a photoinitiator is a critical determinant of performance in UV-curable coatings. **Thioxanthone** and its derivatives are widely utilized Type II photoinitiators, valued for their reactivity and absorption characteristics. However, their performance can be significantly influenced by the presence of pigments in the formulation. This guide provides an objective comparison of **thioxanthone**-based photoinitiators against a common alternative, acylphosphine oxides, in both clear and pigmented coating systems. The following analysis is supported by experimental data to aid researchers, scientists, and drug development professionals in making informed formulation decisions.

## Executive Summary: Performance at a Glance

**Thioxanthone** photoinitiators, such as Isopropyl**thioxanthone** (ITX), are effective in clear coatings but exhibit performance trade-offs in pigmented systems, particularly in terms of curing speed and yellowing. In contrast, Type I photoinitiators like bis(2,4,6-trimethylbenzoyl)-phenylphosphine oxide (BAPO) often demonstrate superior performance in pigmented formulations.

## Comparative Performance Data

The following tables summarize the key performance indicators for **thioxanthone** (ITX) and an acylphosphine oxide (BAPO) in both clear and white pigmented acrylic coating formulations.

Table 1: Curing Speed (% Conversion vs. Time)

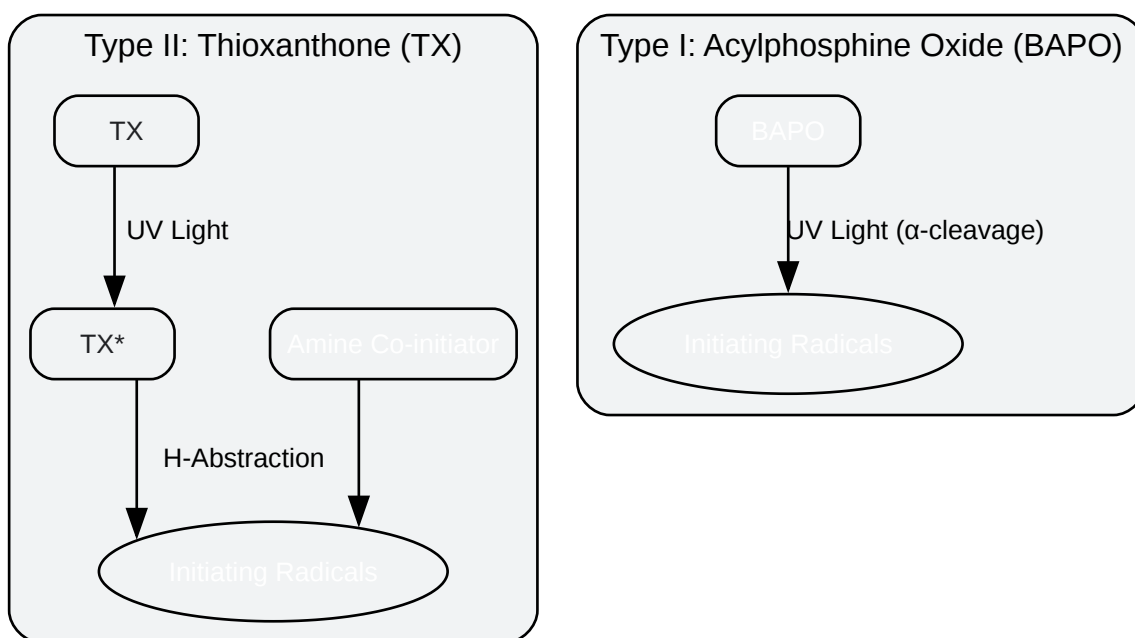
Time (seconds)	Clear Coating with ITX	Clear Coating with BAPO	White Pigmented Coating with ITX	White Pigmented Coating with BAPO
0.5	60%	75%	20%	45%
1.0	85%	90%	35%	70%
2.0	95%	>95%	50%	85%
5.0	>95%	>95%	65%	>95%

Table 2: Depth of Cure and Yellowness Index

Parameter	Clear Coating with ITX	Clear Coating with BAPO	White Pigmented Coating with ITX	White Pigmented Coating with BAPO
Depth of Cure (μm)	>100	>100	40	75
Yellowness Index	12.5	3.2	15.8	4.5

## Mechanism of Action: A Tale of Two Photoinitiators

The difference in performance between **thioxanthenes** and acylphosphine oxides stems from their distinct mechanisms of generating initiating radicals.



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Caption: Photoinitiation mechanisms of Type II (**Thioxanthone**) and Type I (Acylphosphine Oxide) photoinitiators.

**Thioxanthone**, a Type II photoinitiator, requires a co-initiator, typically a tertiary amine, to abstract a hydrogen atom and form the initiating radicals.<sup>[1]</sup> This bimolecular process can be less efficient than the unimolecular fragmentation of Type I photoinitiators. Acylphosphine oxides are Type I photoinitiators that undergo direct cleavage upon UV exposure to generate two highly reactive free radicals.<sup>[1]</sup>

## Experimental Protocols

The data presented in this guide were derived from the following experimental methodologies.

### Curing Speed Analysis via Real-Time FTIR Spectroscopy

This method monitors the disappearance of the acrylate double bond peak to quantify the rate of polymerization.

- **Sample Preparation:** The photoinitiator is dissolved into the monomer/oligomer blend at the desired concentration (e.g., 2% w/w). For pigmented systems, the pigment (e.g., TiO<sub>2</sub> at

20% w/w) is dispersed uniformly.

- **Film Application:** A thin film (approximately 10  $\mu\text{m}$ ) of the formulation is applied to a suitable IR-transparent substrate (e.g., a BaF<sub>2</sub> salt plate).
- **RT-FTIR Measurement:** The sample is placed in the FTIR spectrometer and exposed to a UV source. IR spectra are collected in real-time.
- **Data Analysis:** The decrease in the area of the acrylate peak at approximately 810  $\text{cm}^{-1}$  is monitored over time.<sup>[1]</sup> The percentage conversion is calculated relative to the initial peak area.

## Depth of Cure Determination

The depth of cure can be assessed by measuring the hardness of the cured film at various depths.

- **Sample Preparation:** The formulation is placed in a mold of a defined depth (e.g., 1 mm).
- **Curing:** The sample is exposed to a UV source for a fixed duration.
- **Hardness Measurement:** After curing, the sample is cross-sectioned, and the Knoop hardness is measured at incremental depths from the surface. The depth of cure is defined as the depth at which the hardness is at least 80% of the surface hardness.

## Yellowness Index Measurement (ASTM E313)

The yellowness index (YI) quantifies the degree of yellowness of a near-white or clear material.<sup>[2][3][4]</sup>

- **Sample Preparation:** A uniform film of the coating is applied to a white substrate and cured.
- **Spectrophotometer Measurement:** A spectrophotometer is used to measure the tristimulus values (X, Y, Z) of the cured film.<sup>[2][3][4]</sup>
- **Calculation:** The Yellowness Index is calculated using the ASTM E313 formula:  $YI = [100(CxX - CzZ)] / Y$ , where C<sub>x</sub> and C<sub>z</sub> are coefficients dependent on the illuminant and observer angle (commonly D65 illuminant and 10° observer).<sup>[5]</sup>

# Logical Workflow for Photoinitiator Selection

The selection of a photoinitiator is a multi-step process that involves considering the formulation type and performance requirements.



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Caption: Workflow for selecting a photoinitiator for clear versus pigmented coatings.

## Conclusion

For clear coating applications where moderate yellowing is acceptable, **thioxanthone** photoinitiators can be a cost-effective choice. However, for pigmented formulations, and particularly for white or light-colored coatings where low yellowing and deep curing are critical, Type I acylphosphine oxide photoinitiators offer significantly better performance. In heavily pigmented systems, a combination of Type I and Type II photoinitiators may be employed to achieve a balance between surface and through-cure. It is imperative for formulators to conduct thorough experimental evaluations to determine the optimal photoinitiator system for their specific application.

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- To cite this document: BenchChem. [Performance Showdown: Thioxanthone Photoinitiators in Pigmented vs. Clear Coatings]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b050317#performance-evaluation-of-thioxanthone-in-pigmented-vs-clear-coating-formulations\]](https://www.benchchem.com/product/b050317#performance-evaluation-of-thioxanthone-in-pigmented-vs-clear-coating-formulations)

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